

An In-depth Technical Guide to 3-Ethoxyaniline (CAS Number 621-33-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxyaniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Ethoxyaniline** (CAS 621-33-0), a versatile aromatic amine. It details its chemical and physical properties, toxicological profile, and key applications in various fields of chemical synthesis and materials science. This document is intended to serve as a valuable resource for professionals in research and development.

Core Chemical and Physical Properties

3-Ethoxyaniline, also known as m-phenetidine, is a colorless to light yellow or dark red liquid. [1][2] It is an aromatic amine that serves as a crucial intermediate in the synthesis of a variety of organic compounds.[1]

Structural and General Properties

Below is a table summarizing the key identifying and structural properties of **3-Ethoxyaniline**.

Property	Value	Citation(s)
CAS Number	621-33-0	[1][3]
Molecular Formula	C ₈ H ₁₁ NO	[1][3]
Molecular Weight	137.18 g/mol	[1][3]
IUPAC Name	3-ethoxyaniline	[3]
Synonyms	m-Phenetidine, 3-Ethoxybenzenamine, m-Ethoxyaniline	[1][2][3]
Appearance	Colorless to light yellow liquid; can appear as a dark red liquid.	[1][2]
Purity	≥ 98% (GC)	[1]
InChI	InChI=1S/C8H11NO/c1-2-10-8-5-3-4-7(9)6-8/h3-6H,2,9H2,1H3	[4]
SMILES	CCOc1cccc(N)c1	[4]

Physicochemical Data

The following table outlines the key physicochemical properties of **3-Ethoxyaniline**. These properties are critical for its handling, storage, and application in various experimental setups.

Property	Value	Citation(s)
Density	1.032 g/mL at 25 °C	[3]
Boiling Point	248 °C	[5]
Melting Point	204 °C	[5][6]
Flash Point	>113 °C (>235 °F)	
Solubility in Water	1 to 5 mg/mL at 20 °C	[6]
Vapor Pressure	1 mmHg at 67.2 °C (153 °F); 5 mmHg at 94.7 °C (202.5 °F)	[3]
Refractive Index	n ₂₀ /D 1.566	
LogP	2.24870	[5]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **3-Ethoxyaniline**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR are powerful tools for elucidating the molecular structure. The ¹H NMR spectrum shows characteristic signals for aromatic, methylene, methyl, and amine protons.[7]
- Mass Spectrometry (MS): Provides information about the mass-to-charge ratio of the molecule and its fragments.[3][5]
- Infrared (IR) Spectroscopy: IR spectra reveal the presence of functional groups within the molecule.[3][5][8]

Synthesis and Reactivity

3-Ethoxyaniline is a valuable building block in organic synthesis.

Synthesis of 3-Ethoxyaniline

A common method for the synthesis of **3-Ethoxyaniline** is the direct alkylation of 3-aminophenol.[7] This process involves the etherification of the hydroxyl group while keeping the

amino group intact.

Chemical Reactivity and Major Reactions

The difunctional nature of **3-Ethoxyaniline**, with both an amine and an ether group, allows it to participate in a variety of chemical reactions.^[7]

- **N-Acylation and N-Alkylation:** The amino group's nucleophilicity allows for the formation of N-substituted derivatives. Reaction with acylating agents like acid chlorides or anhydrides yields stable amides.^[7]
- **Formation of Schiff Bases:** It readily reacts with aldehydes and ketones to form Schiff bases (imines), which are versatile intermediates in organic synthesis.^[7]
- **Oxidative Polymerization:** Ethoxyaniline derivatives can undergo oxidative polymerization to form conductive polymers.^[7]
- **Neutralization Reactions:** As a base, it neutralizes acids in exothermic reactions to form salts and water.^{[3][9]}

Incompatible Materials: **3-Ethoxyaniline** is incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, isocyanates, halogenated organics, peroxides, and acidic phenols.^{[6][7]}

Key Applications

3-Ethoxyaniline's versatile chemical nature makes it a valuable intermediate in several industrial and research applications.

- **Dyes and Pigments:** It is a key intermediate in the synthesis of azo dyes, which are widely used in the textile and printing industries for their vibrant colors and stability.^[1]
- **Pharmaceuticals:** It serves as a starting reagent in the synthesis of complex heterocyclic systems, such as 1,2,3,4-tetrahydroacridinylhydrazides, and plays a role in the development of various pharmaceutical compounds.^{[1][9][10]}
- **Polymer Chemistry:** Used in the production of conductive polymers, which are important in electronics and sensor technologies due to their unique electrical properties.^{[1][7]}

- Corrosion Inhibitors: It has been investigated for its potential use in formulating corrosion inhibitors for metals.[\[1\]](#)
- Organic Synthesis: In a laboratory setting, it is employed as a reagent to create complex molecules for further study.[\[1\]](#)

Safety and Toxicology

Understanding the safety and toxicological profile of **3-Ethoxyaniline** is critical for its safe handling.

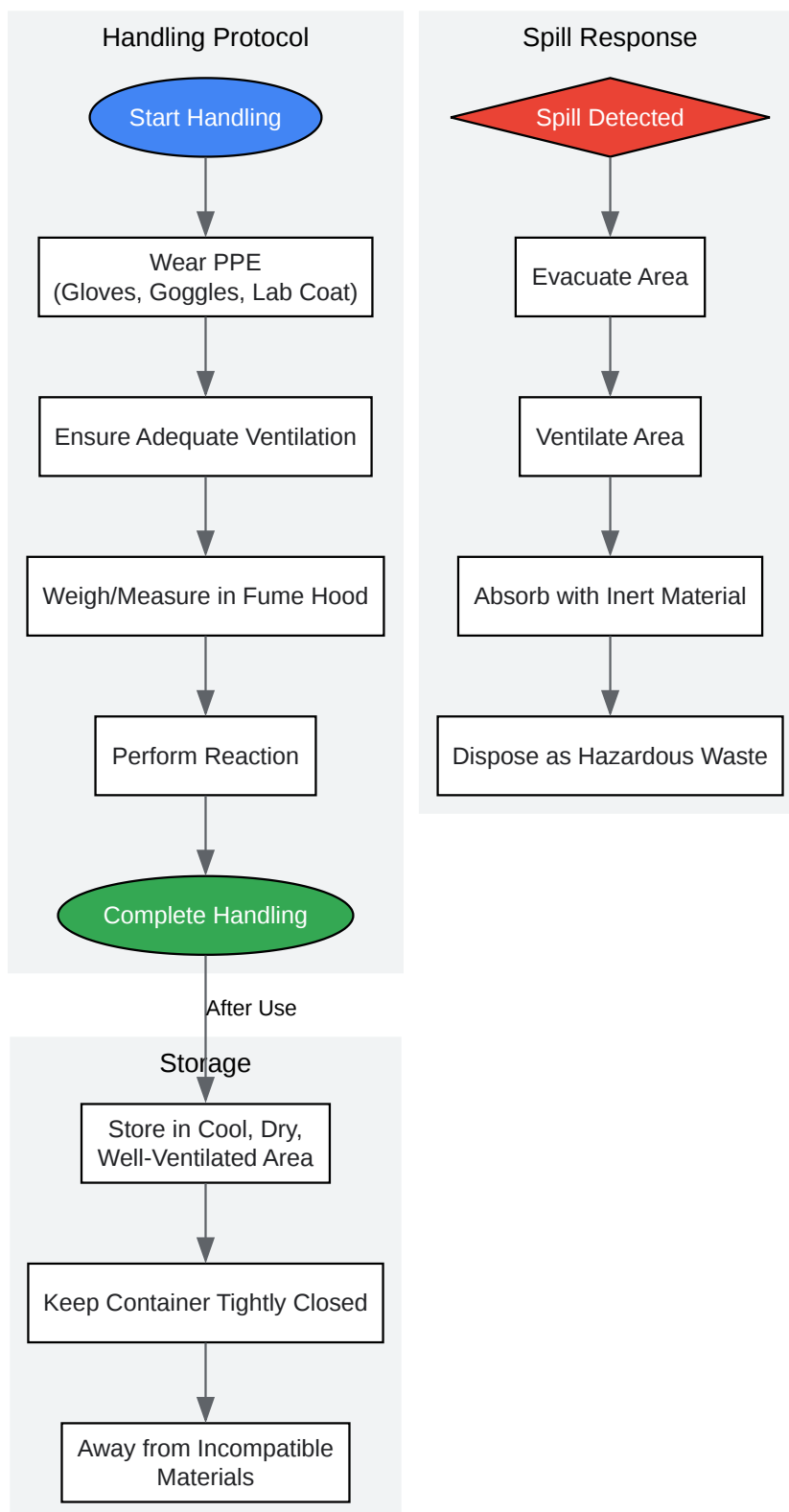
Hazard Identification and Classification

- Acute Toxicity: It is classified as toxic if swallowed, in contact with skin, or if inhaled.[\[3\]](#)
- Target Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.[\[3\]](#)
- Symptoms of Exposure: May include cyanosis, hypothermia, headache, drowsiness, vomiting, and irritation of the alimentary tract.[\[2\]](#)[\[3\]](#)

Handling and Storage

- Handling: Use only in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and eye/face protection.[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed.[\[11\]](#) It is sensitive to prolonged exposure to light and air.[\[6\]](#)

The following workflow illustrates the general safety precautions to be taken when handling **3-Ethoxyaniline**.

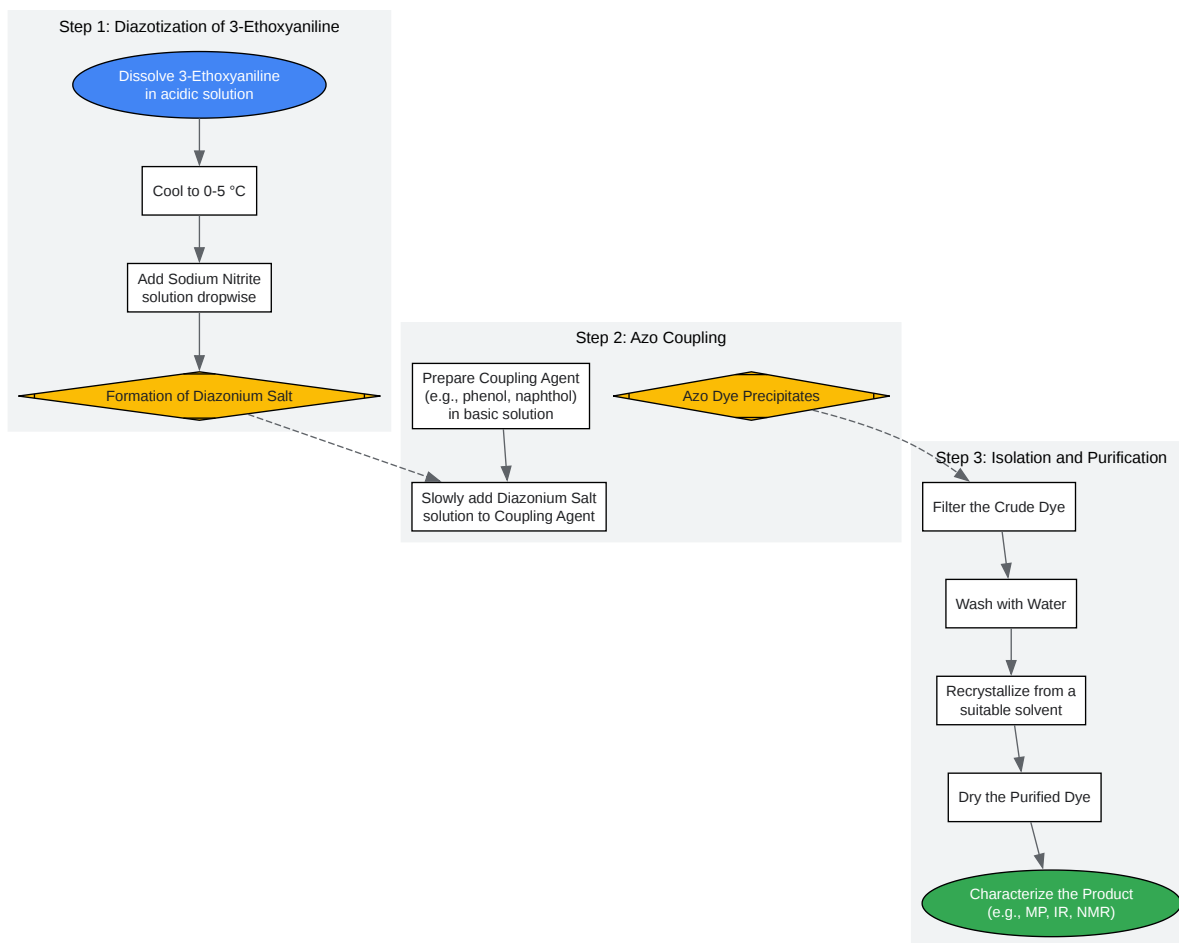


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General Handling and Safety Workflow for **3-Ethoxyaniline**.

Experimental Protocols

While specific experimental protocols can vary, the following provides a general logical workflow for a common application of **3-Ethoxyaniline**: the synthesis of an azo dye.



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Logical Workflow for Azo Dye Synthesis using **3-Ethoxyaniline**.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional scientific guidance. Always consult the latest SDS and relevant literature before handling this chemical.

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